

optimizing storage stability of oxine-copper

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Compound Focus: Oxine-copper

CAS No.: 13014-03-4

Cat. No.: S1797423

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Frequently Asked Questions (FAQs)

- **Q1: What are the critical storage conditions for oxine-copper?**
 - **A:** Store **oxine-copper** in a **cool, dry, and well-ventilated place** in a **tightly closed container** [1]. For extended storage of standard substances or prepared samples, a temperature of **-20°C** is recommended, as this was the condition used in a residue dissipation study to preserve sample integrity [2]. Another source suggests a general storage temperature of **0-6°C** [3] [4].
- **Q2: What are the key safety precautions for handling oxine-copper?**
 - **A:** The safety data sheet indicates that **oxine-copper** can cause **skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335)** [1]. Personal protective equipment including **gloves, eye protection, and a dust mask (type N95/US or P1/EN 143)** is advised to avoid breathing dust [1] [3]. Provide appropriate exhaust ventilation in areas where dust is formed [1].
- **Q3: How stable is oxine-copper, and what are its degradation products?**
 - **A:** **Oxine-copper** is noted to be stable under recommended storage conditions [1]. Its degradation temperature is reported at **270°C** [2]. Under fire conditions or when heated to decomposition, it can emit hazardous fumes including **copper oxides and nitrogen oxides (NOx)** [1].
- **Q4: What is the environmental fate of oxine-copper?**

- **A:** It has a low water solubility (**0.07 mg/L at 20°C and pH 7**) and a low calculated log P (2.46), suggesting low mobility in soil [5]. Its half-life in crops is relatively short; for instance, studies show a half-life of **1.77-2.11 days in cucumber and 3.57-4.68 days in watermelon** [2].

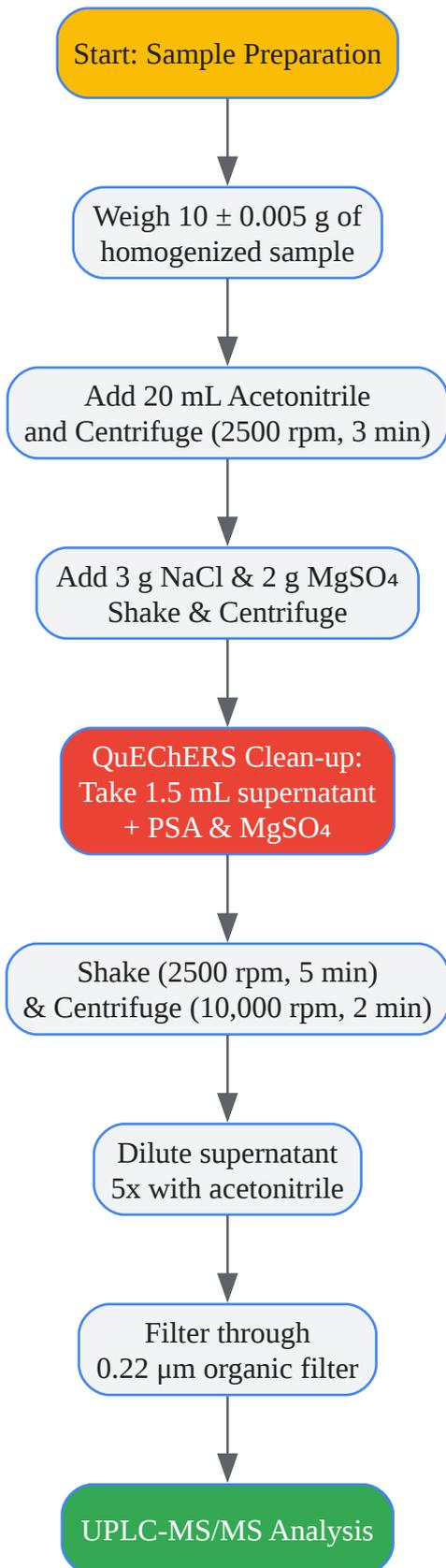
Oxine-Copper Properties & Stability Data

The table below consolidates key physicochemical and stability data from the search results for easy reference.

Property	Value / Description	Source
Melting Point / Decomposition	240 °C (dec.) / 270 °C	[3] [4], [2]
Storage Temperature (General)	Cool place; 0-6°C	[1], [3] [4]
Storage Temperature (Sample Preservation)	-20°C	[2]
Water Solubility (at pH 7)	0.07 mg/L (Low)	[5]
Octanol-Water Partition Coefficient (log P)	2.46 (Low)	[5]
Half-life in Cucumber	1.77 - 2.11 days	[2]
Half-life in Watermelon	3.57 - 4.68 days	[2]
GHS Hazard Statements	H315, H319, H335	[1]

Experimental Protocol: Residue Analysis in Crops

The following workflow is adapted from a 2024 study that established a sensitive method for analyzing **oxine-copper** residues in cucumber and watermelon using QuEChERS and UPLC-MS/MS [2].



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Key Method Validation Parameters from the Study [2]:

- **Linearity:** $R^2 \geq 0.9980$
- **Limit of Quantification (LOQ):** ≤ 0.01 mg/kg
- **Recoveries:** 75.5% - 95.8%
- **Precision (Relative Standard Deviation):** 2.27% - 8.26%

Guidance for Further Research

The search results indicate that detailed, experimentally-observed instability events (e.g., specific degradation products in storage) are not extensively documented in the public domain.

- **Consult Manufacturer SDS:** For the most precise handling and stability data, always refer to the Safety Data Sheet provided by your specific supplier of **oxine-copper**.
- **Experimental Monitoring:** Given the lack of extensive public troubleshooting data, establishing in-house stability-indicating methods (like the UPLC-MS/MS protocol summarized above) is crucial for monitoring the integrity of **oxine-copper** in your specific experimental conditions.

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